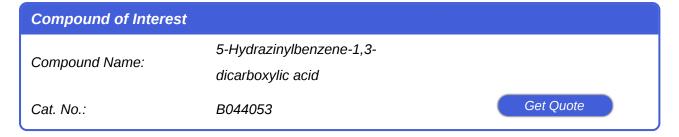


An In-depth Technical Guide to 5-Hydrazinylbenzene-1,3-dicarboxylic Acid

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For Researchers, Scientists, and Drug Development Professionals

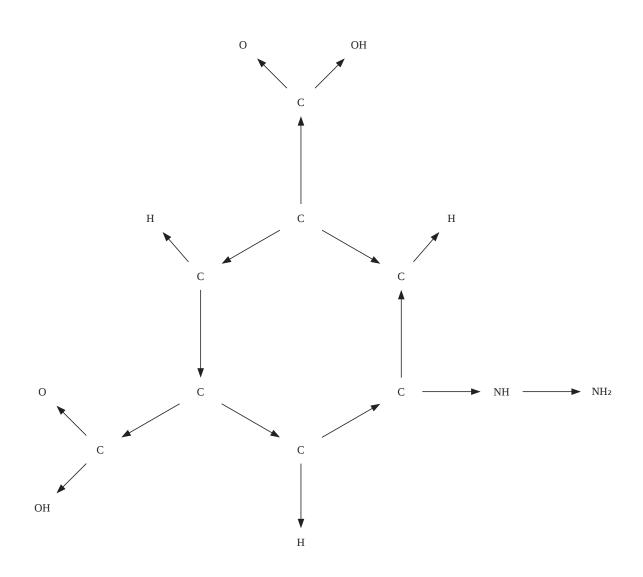
This technical guide provides a comprehensive overview of the molecular structure, properties, and potential synthesis of **5-Hydrazinylbenzene-1,3-dicarboxylic acid**. The information is intended for researchers, scientists, and professionals in the field of drug development and materials science who are interested in utilizing this versatile chemical intermediate.

Molecular Structure and Chemical Identity

5-Hydrazinylbenzene-1,3-dicarboxylic acid, also known as 5-hydrazinoisophthalic acid, is an aromatic compound featuring a benzene ring substituted with two carboxylic acid groups at positions 1 and 3, and a hydrazinyl group at position 5. This trifunctional nature makes it a valuable building block in organic synthesis.

The molecular structure of **5-Hydrazinylbenzene-1,3-dicarboxylic acid** is presented below:





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Caption: 2D structure of **5-Hydrazinylbenzene-1,3-dicarboxylic acid**.



Physicochemical Properties

Quantitative experimental data for **5-Hydrazinylbenzene-1,3-dicarboxylic acid** is not readily available in the public domain. The following table summarizes its basic chemical identifiers.

Property	Value	Source
Molecular Formula	C8H8N2O4	[PubChem][1]
Molecular Weight	196.16 g/mol	[PubChem][1]
CAS Number	121385-69-1	[Molbase][2]
Synonyms	5-hydrazinoisophthalic acid	[Benchchem][3]

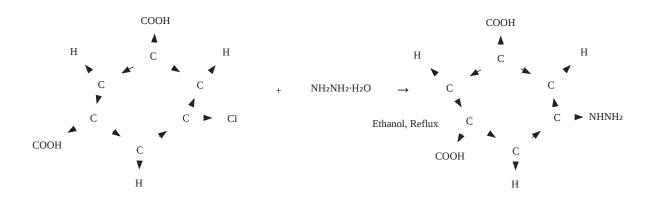
Experimental Protocols Synthesis of 5-Hydrazinylbenzene-1,3-dicarboxylic Acid

A detailed experimental protocol for the synthesis of **5-Hydrazinylbenzene-1,3-dicarboxylic acid** is not explicitly documented in readily accessible literature. However, based on established chemical principles for the synthesis of similar compounds, a representative synthetic route can be proposed. The most plausible method involves the nucleophilic aromatic substitution of a halogenated precursor, such as 5-chloroisophthalic acid, with hydrazine hydrate.[3]

Disclaimer: The following protocol is a representative, hypothetical procedure based on general synthetic methodologies for analogous compounds and should be adapted and optimized under appropriate laboratory conditions.

Reaction Scheme:





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Caption: Proposed synthesis of 5-Hydrazinylbenzene-1,3-dicarboxylic acid.

Materials:

- 5-Chloroisophthalic acid
- Hydrazine hydrate (64-80% solution)
- Ethanol, absolute
- Hydrochloric acid, concentrated
- · Distilled water

Procedure:

• Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 5-chloroisophthalic acid in absolute ethanol.



- Addition of Hydrazine Hydrate: To the stirred solution, add an excess of hydrazine hydrate dropwise at room temperature.
- Reflux: Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Cooling and Precipitation: After the reaction is complete, cool the mixture to room temperature. The product may precipitate out of the solution. If necessary, the mixture can be further cooled in an ice bath to maximize precipitation.
- Isolation of the Free Base (Optional): The solid product can be collected by vacuum filtration and washed with cold ethanol.
- Formation of the Hydrochloride Salt: For the preparation of the more stable hydrochloride salt, the reaction mixture (or the isolated free base redissolved in ethanol) is acidified with concentrated hydrochloric acid until the pH is acidic.
- Crystallization and Purification: The resulting precipitate (the hydrochloride salt) is collected by vacuum filtration, washed with cold ethanol, and can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).
- Drying: The purified product is dried under vacuum to yield 5-hydrazinylbenzene-1,3-dicarboxylic acid hydrochloride.

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **5- Hydrazinylbenzene-1,3-dicarboxylic acid**.



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Caption: Workflow for the synthesis of **5-Hydrazinylbenzene-1,3-dicarboxylic acid**.

Molecular Characterization



Detailed experimental spectroscopic data for **5-Hydrazinylbenzene-1,3-dicarboxylic acid** is not widely published. The following tables provide predicted spectroscopic characteristics based on the known molecular structure. These predictions can guide the analysis of experimentally obtained data.

Predicted Spectroscopic Data

¹H NMR Spectroscopy (in DMSO-d₆)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~13.0 - 12.0	Broad Singlet	2H	Carboxylic acid protons (-COOH)
~8.0 - 7.5	Multiplet	3H	Aromatic protons
~9.0 - 8.0	Broad Singlet	1H	-NH- proton of the hydrazinyl group
~4.5 - 4.0	Broad Singlet	2H	-NH ₂ protons of the hydrazinyl group

¹³C NMR Spectroscopy (in DMSO-d₆)

Chemical Shift (ppm)	Assignment
~168 - 165	Carboxylic acid carbons (-COOH)
~150 - 148	Aromatic carbon attached to the hydrazinyl group
~135 - 130	Aromatic carbons attached to the carboxylic acid groups
~120 - 110	Other aromatic carbons

FT-IR Spectroscopy (as KBr pellet)



Wavenumber (cm ⁻¹)	Intensity	Assignment
3400 - 3200	Medium, Broad	N-H stretching of the hydrazinyl group
3300 - 2500	Strong, Broad	O-H stretching of the carboxylic acid
~3100 - 3000	Weak	Aromatic C-H stretching
~1710 - 1680	Strong	C=O stretching of the carboxylic acid
~1620 - 1580	Medium	N-H bending and aromatic C=C stretching
~1300 - 1200	Strong	C-O stretching and O-H bending

Mass Spectrometry (Electron Ionization - EI)

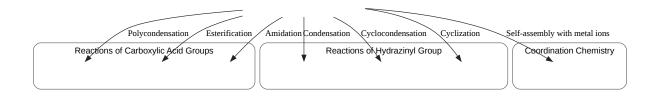
m/z Value	Interpretation
196	Molecular ion [M]+
179	Loss of NH₃
151	Loss of COOH
106	Loss of both COOH groups

Applications and Logical Relationships

5-Hydrazinylbenzene-1,3-dicarboxylic acid is a trifunctional molecule, making it a versatile building block for the synthesis of more complex structures. Its carboxylic acid groups can participate in esterification and amidation reactions, while the hydrazinyl group is a potent nucleophile and can be used to form hydrazones and various heterocyclic systems.

The following diagram illustrates the potential synthetic utility of this compound as a precursor to various classes of molecules.





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Caption: Synthetic potential of 5-Hydrazinylbenzene-1,3-dicarboxylic acid.

Due to the presence of both carboxylic acid and hydrazinyl functionalities, this molecule is a prime candidate for the synthesis of:

- Polymers: The dicarboxylic acid moiety allows for its use as a monomer in the production of polyesters and polyamides.
- Pharmaceutical Scaffolds: The hydrazinyl group is a key component in the synthesis of various heterocyclic compounds, such as pyrazoles and pyridazines, which are common scaffolds in medicinal chemistry. The formation of hydrazones is also a widely used strategy in drug design.
- Metal-Organic Frameworks (MOFs): As a dicarboxylic acid, it can act as an organic linker to coordinate with metal ions, forming porous MOFs. The hydrazinyl group can introduce additional functionality into the pores of these materials.[3]

Given the wide range of biological activities associated with hydrazide-hydrazone derivatives, **5-Hydrazinylbenzene-1,3-dicarboxylic acid** represents a promising starting material for the development of novel therapeutic agents.[4]

Safety and Handling

Specific safety and handling information for **5-Hydrazinylbenzene-1,3-dicarboxylic acid** is not readily available. However, based on the functional groups present, standard laboratory



precautions should be taken. The compound should be handled in a well-ventilated fume hood, and personal protective equipment (gloves, safety glasses, lab coat) should be worn. Avoid inhalation of dust and contact with skin and eyes. For detailed safety information, refer to the Safety Data Sheet (SDS) from the supplier.

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